A Comprehensive Spectroscopic Guide to 2-(4-Fluorophenyl)-3-hydroxypropanoic Acid

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)-3-hydroxypropanoic acid*
CAS No.:	*2967-95-5*
Cat. No.:	*B1654939*

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Abstract

This technical guide provides an in-depth analysis of the key spectroscopic data for the structural elucidation of **2-(4-Fluorophenyl)-3-hydroxypropanoic acid**. Designed for researchers, chemists, and professionals in drug development, this document synthesizes predicted spectroscopic data based on established principles and analogous compounds. We will explore the expected features in Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), providing not just the data, but the scientific rationale behind the spectral interpretations. This guide serves as a robust framework for the characterization of this and structurally related compounds, emphasizing the synergy between different analytical techniques for unambiguous molecular identification.

Molecular Structure and Spectroscopic Overview

2-(4-Fluorophenyl)-3-hydroxypropanoic acid is a substituted β-hydroxy acid featuring a chiral center at the C2 position. The structure incorporates several key functional groups that yield distinct spectroscopic signatures: a para-substituted fluorophenyl ring, a carboxylic acid,

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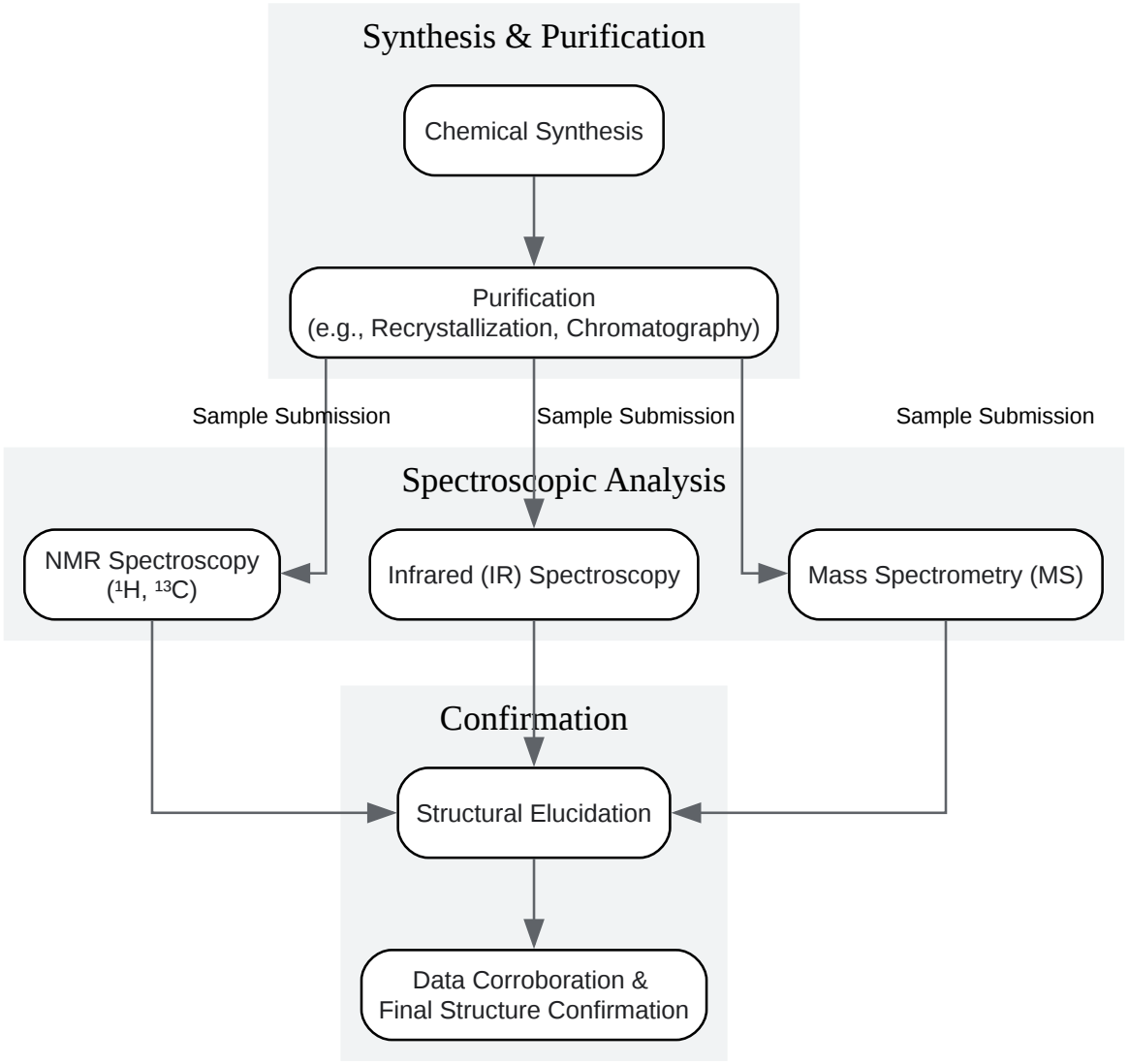
and a primary alcohol. A thorough analysis using a combination of NMR, IR, and MS is essential for confirming its covalent structure and purity.

The analytical workflow for a novel compound like this follows a logical progression from synthesis and purification to comprehensive spectroscopic confirmation.



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Caption: General workflow for synthesis, purification, and analytical confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the chemical environment of hydrogen (^{1}H) and carbon (^{13}C) nuclei.[1]

Molecular Structure with Atom Numbering for NMR

For clarity in our NMR discussion, the atoms of **2-(4-Fluorophenyl)-3-hydroxypropanoic acid** are numbered as follows:

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